

Dicyclohexylphosphine Oxide: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dicyclohexylphosphine oxide*

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Abstract

Dicyclohexylphosphine oxide is a versatile organophosphorus compound with significant applications in organic synthesis, particularly as a ligand in metal-catalyzed cross-coupling reactions. This technical guide provides an in-depth overview of its core properties, including its chemical and physical characteristics, detailed experimental protocols for its synthesis, and an exploration of its reactivity. The information is presented to be a valuable resource for professionals in chemistry and drug development, facilitating a deeper understanding and effective utilization of this important reagent.

Core Properties of Dicyclohexylphosphine Oxide

Dicyclohexylphosphine oxide, with the chemical formula $C_{12}H_{23}OP$, is a white crystalline solid at room temperature. Its molecular structure consists of a central phosphorus atom double-bonded to an oxygen atom and single-bonded to two cyclohexyl rings.

Physical and Chemical Properties

The fundamental physical and chemical properties of **dicyclohexylphosphine oxide** are summarized in the table below for easy reference.

Property	Value	References
Molecular Formula	C ₁₂ H ₂₃ OP	[1][2]
Molecular Weight	214.28 g/mol	[1][2]
CAS Number	14717-29-4	[1][2]
Appearance	White crystalline solid	[3]
Melting Point	73-75 °C	[1][4]
Boiling Point	324 °C	[1][4]
Flash Point	150 °C	[1][4]
Solubility	Soluble in many organic solvents.	
Purity	Typically available in 95% to 98% purity.	[5]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **dicyclohexylphosphine oxide**.

- **³¹P NMR:** The ³¹P NMR spectrum of **dicyclohexylphosphine oxide** shows a characteristic chemical shift.
- **Infrared (IR) Spectroscopy:** The IR spectrum exhibits strong absorption bands corresponding to the P=O stretching vibration, typically in the range of 1150-1200 cm⁻¹, and C-H stretching vibrations of the cyclohexyl rings around 2850-2950 cm⁻¹. While specific peak assignments are not readily available in the literature, the expected absorption regions for the key functional groups are well-established.

Synthesis of Dicyclohexylphosphine Oxide: Experimental Protocol

The synthesis of **dicyclohexylphosphine oxide** can be achieved through the oxidation of dicyclohexylphosphine. A common and effective method involves a Grignard reaction followed by oxidation.

Materials and Equipment

- Magnesium turnings
- Bromocyclohexane
- Diethyl ether (anhydrous)
- Diethyl phosphite
- Potassium carbonate (K_2CO_3)
- Sodium sulfate (Na_2SO_4) or Magnesium sulfate ($MgSO_4$) (anhydrous)
- Schlenk flask and standard glassware for air-sensitive reactions
- Magnetic stirrer and heating mantle
- Separatory funnel
- Rotary evaporator

Step-by-Step Procedure

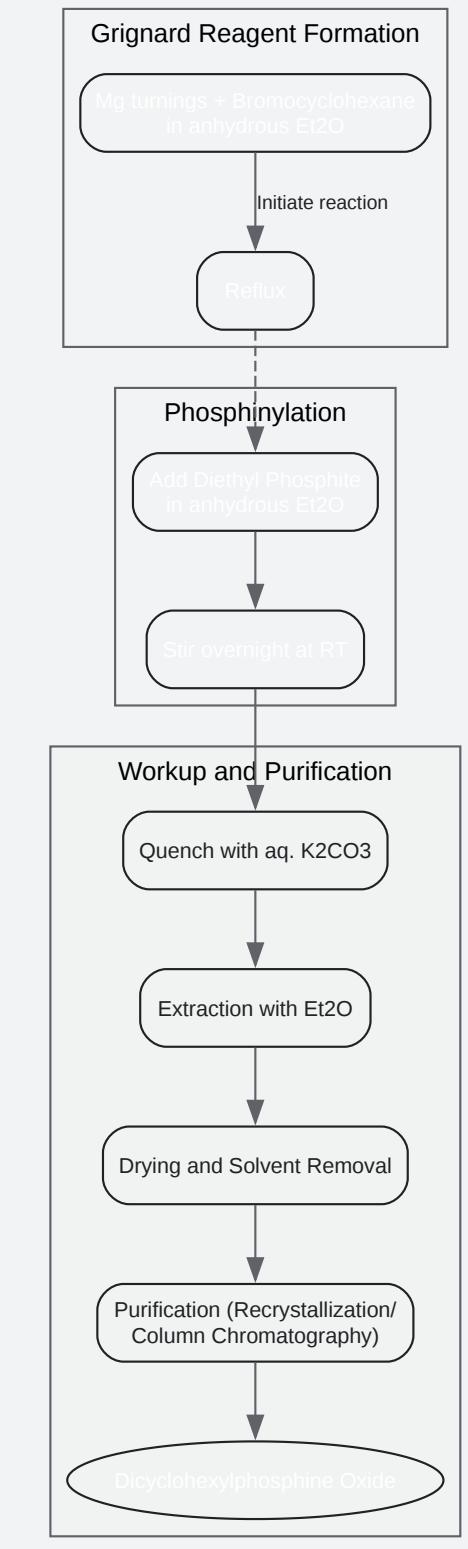
- Grignard Reagent Formation: In a flame-dried Schlenk flask under an inert atmosphere (e.g., nitrogen or argon), magnesium turnings are placed. A solution of bromocyclohexane in anhydrous diethyl ether is added dropwise to initiate the Grignard reaction, which may require gentle heating. The mixture is then refluxed to ensure complete formation of cyclohexylmagnesium bromide.
- Reaction with Diethyl Phosphite: The Grignard reagent solution is cooled, and a solution of diethyl phosphite in anhydrous diethyl ether is added dropwise at a low temperature. The reaction mixture is then allowed to warm to room temperature and stirred overnight.

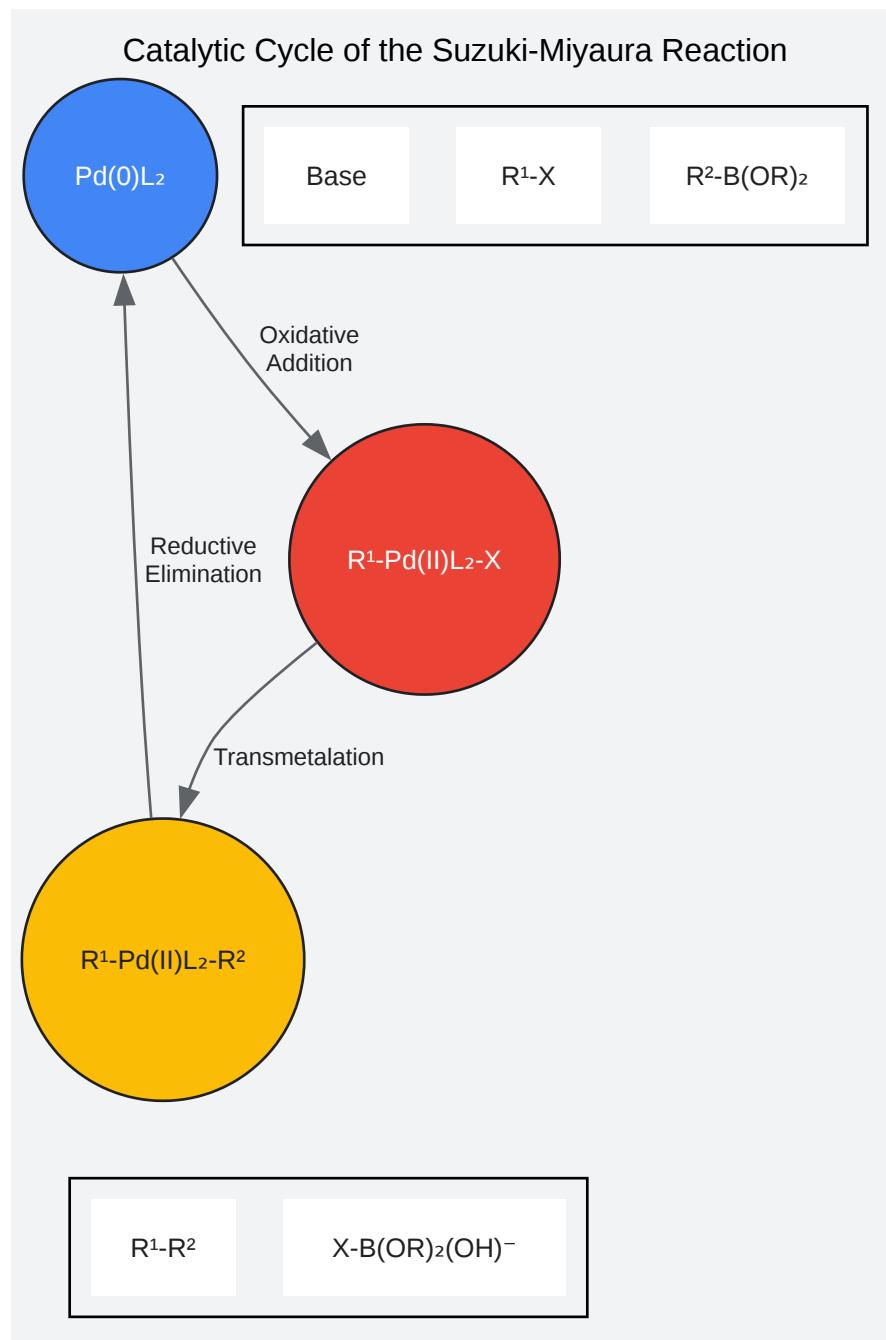
- **Workup and Purification:** The reaction is quenched by the addition of a saturated aqueous solution of potassium carbonate. The resulting mixture is filtered, and the organic layer is separated. The aqueous layer is extracted with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate or magnesium sulfate, and the solvent is removed under reduced pressure using a rotary evaporator to yield the crude **dicyclohexylphosphine oxide**. The product can be further purified by recrystallization or column chromatography.

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **dicyclohexylphosphine oxide**.

Synthesis of Dicyclohexylphosphine Oxide





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- To cite this document: BenchChem. [Dicyclohexylphosphine Oxide: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b084996#dicyclohexylphosphine-oxide-basic-properties]

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